

Application Notes and Protocols for Edivoxetine in Research

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Compound of Interest

Compound Name: *Edivoxetine*

Cat. No.: *B1671106*

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Topic: Long-term Stability of **Edivoxetine** in Solution for Research

For Researchers, Scientists, and Drug Development Professionals

Introduction

Edivoxetine (hydrochloride), a potent and selective norepinephrine reuptake inhibitor (NRI), is a valuable tool for in vitro and in vivo research related to neuropsychiatric disorders such as major depressive disorder and ADHD.[1] The integrity of research data heavily relies on the stability of investigational compounds in solution. This document provides detailed application notes and protocols to guide researchers on the long-term stability of **edivoxetine** in various solutions commonly used in laboratory settings. It includes recommended storage conditions, hypothetical stability data under different environmental factors, and standardized protocols for solution preparation and stability assessment.

Product Information

- Product Name: **Edivoxetine** hydrochloride
- Chemical Name: (1R)-2-(5-fluoro-2-methoxyphenyl)-1-[(2S)-morpholin-2-yl]-1-(tetrahydro-2H-pyran-4-yl)ethanol hydrochloride
- Molecular Formula: $C_{18}H_{26}FNO_4 \cdot HCl$
- Molecular Weight: 375.87 g/mol

- CAS Number: 1194374-05-4
- Predicted Water Solubility: 0.247 mg/mL[2]
- Predicted pKa (Strongest Basic): 8.14[2]

Recommended Storage of Stock Solutions

For optimal stability, **edivoxetine** hydrochloride stock solutions should be stored under the following conditions. It is recommended to aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.

Storage Temperature	Solvent	Duration	Notes
-80°C	DMSO	≤ 6 months	Sealed, protected from moisture.
-20°C	DMSO	≤ 1 month	Sealed, protected from moisture.

Note: This information is based on manufacturer recommendations and may vary. It is always advisable to consult the product-specific information provided by the supplier.

Hypothetical Long-Term Stability Data in Common Research Solutions

The following tables present hypothetical stability data for **edivoxetine** in various solutions to illustrate potential degradation trends. This data is intended for guidance and should be confirmed by internal stability studies. The stability is defined as the percentage of the initial concentration remaining over time, as determined by a stability-indicating HPLC-UV method.

Table 4.1: Stability in Phosphate-Buffered Saline (PBS), pH 7.4 at a concentration of 10 µM

Storage Condition	1 Week	1 Month	3 Months	6 Months
-20°C	>99%	98%	95%	91%
4°C	98%	92%	85%	75%
Room Temperature (20-25°C)	90%	75%	50%	<30%

Table 4.2: Stability in Cell Culture Medium (DMEM with 10% FBS) at a concentration of 1 µM

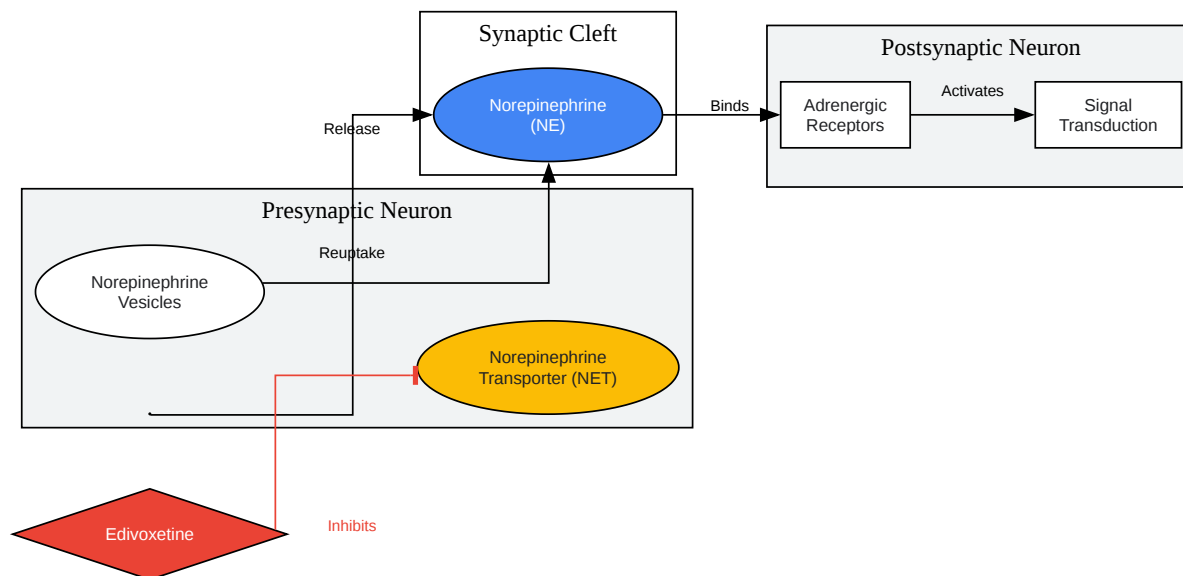
Storage Condition	24 Hours	48 Hours	72 Hours
37°C, 5% CO ₂	>95%	88%	80%

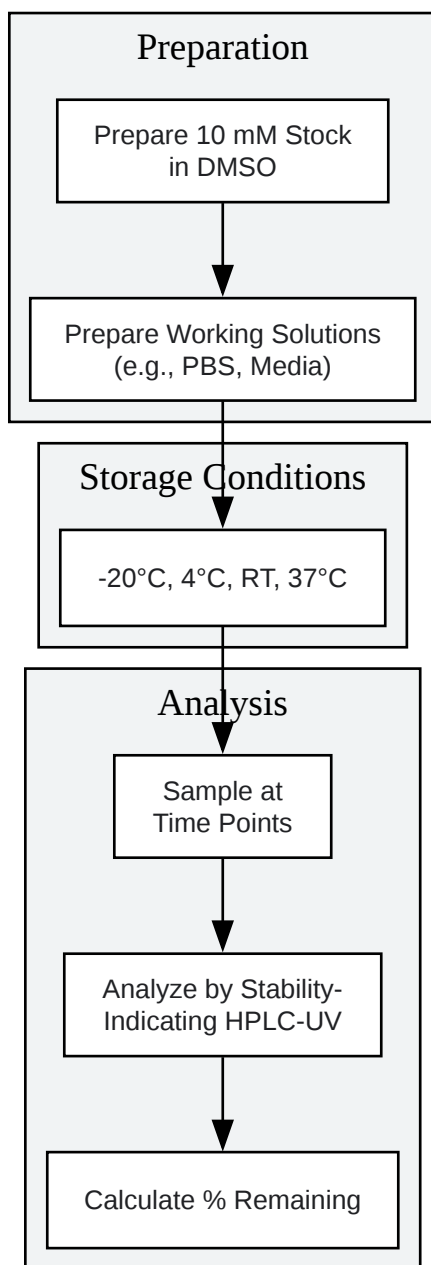
Table 4.3: Photostability in PBS, pH 7.4 at Room Temperature

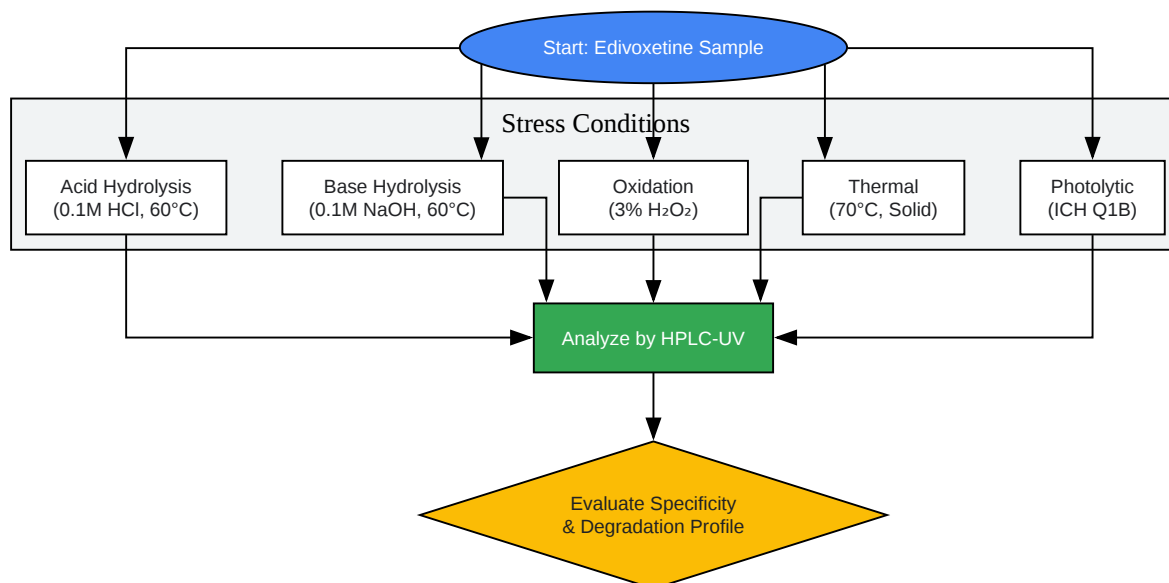
Light Condition	8 Hours	24 Hours	48 Hours
Ambient Light	>98%	95%	90%
Direct Light (ICH Q1B)	90%	70%	50%

Signaling Pathway of Edivoxetine

Edivoxetine selectively inhibits the norepinephrine transporter (NET), which is responsible for the reuptake of norepinephrine from the synaptic cleft into the presynaptic neuron. This inhibition leads to an increased concentration and prolonged availability of norepinephrine in the synapse, thereby enhancing noradrenergic neurotransmission.







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References

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